

ammonium nonanoate crop safety phytotoxicity ornamentals

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Compound Focus: Ammonium nonanoate

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Herbicide Profile & Crop Safety Data

The table below summarizes the core characteristics of **ammonium nonanoate** relevant to experimental use.

Property	Description
Chemical Type	Fatty acid salt (ammonium salt of pelargonic acid) [1] [2]
Mode of Action	Non-systemic, broad-spectrum contact herbicide [3] [4]. It disrupts plant cell membranes, causing rapid desiccation and cell death [1] [3].
Soil Activity	No soil activity [2]
Key Consideration	Non-selective: It will injure or kill any green plant tissue it contacts, including non-target crops [4].

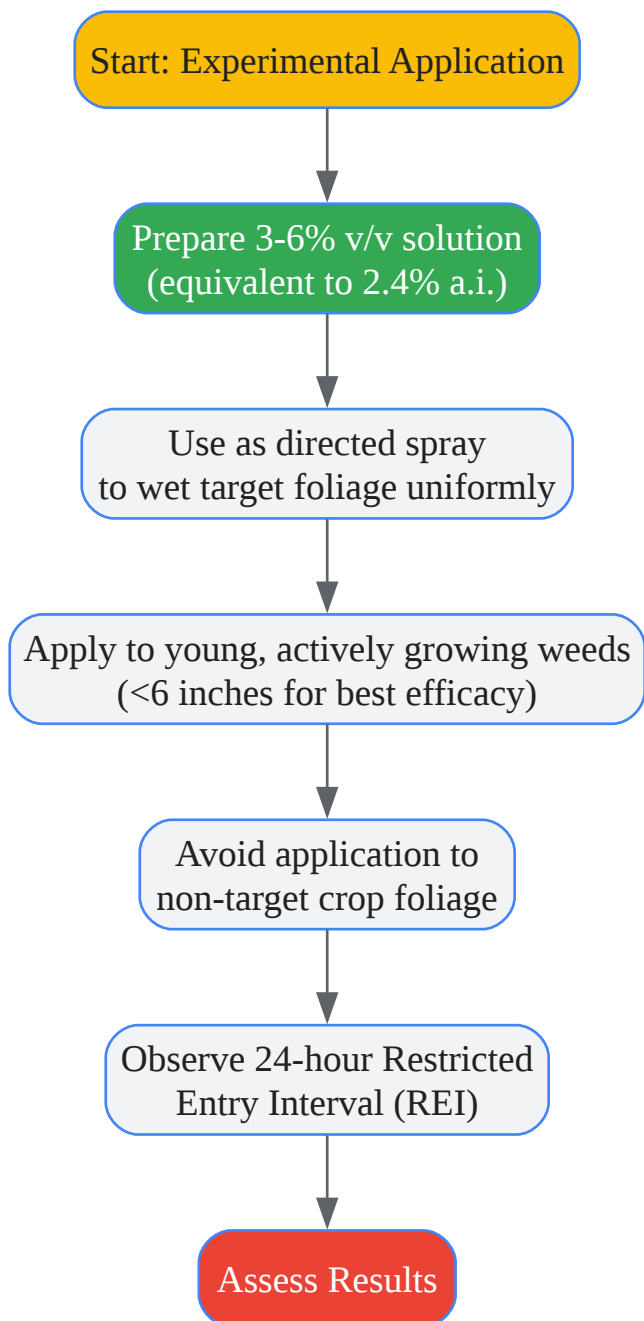
Data from the IR-4 Project on crop safety for established ornamental horticulture plants provides specific phytotoxicity insights [5]. The trials evaluated "Racer" (**ammonium nonanoate**) at 3% and 6% v/v concentrations.

Safety & Injury Observation	Details	Implication for Research
General Safety on Dormant Plants	Caused no injury when applied to 16 tested genera/species during dormancy [5].	Applications during crop dormancy may be a safer option.
Transient Injury	Some crops showed no or minimal transient injury after a second application [5].	Minor damage may occur but could be outgrown.
Significant Injury	Four crops showed significant injury after the second application [5].	Certain species are highly sensitive; repeated apps increase risk.
Incomplete Data	For 12 crops, one or two trials showed no significant injury, but more data is needed [5].	Safety for many species is not conclusively established; preliminary testing is crucial.

Application & Troubleshooting Guide for Researchers

Recommended Application Protocol

Adhering to a strict application methodology is essential for reproducible results and minimizing non-target effects in experiments.



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Frequently Asked Questions (FAQs)

- **Q1: Can ammonium nonanoate be applied inside greenhouses with crops present?**
 - **A:** Yes, it is one of the few herbicides labeled for use inside greenhouses and enclosed structures when crops are present. However, it **must** be applied as a directed spray to avoid

contact with non-target ornamental foliage, as it is non-selective [4].

- **Q2: What are the typical symptoms of phytotoxicity on ornamentals?**
 - **A:** As a contact herbicide, symptoms appear rapidly—often within hours. They include **leaf scorching, browning, wilting, and desiccation** of any sprayed tissue [1]. The damage is typically localized to the parts of the plant that were directly contacted.
- **Q3: Why was perennial weed control poor in my experiment?**
 - **A:** This is an expected outcome. **Ammonium nonanoate** has **no systemic activity** and does not translocate to roots or other underground structures. It only burns down the exposed foliage. Perennial weeds with established root systems or rhizomes will often regrow, necessitating repeated applications [1] [4].
- **Q4: What are the key environmental fate characteristics of this herbicide?**
 - **A:** It is considered **non-persistent**. It is miscible in water and has a reported soil degradation time (DT₅₀) of about 1.0 day, meaning it breaks down quickly in the environment [3].

Key Experimental Considerations

- **Weed Growth Stage is Critical:** Efficacy is highest on **young annual weeds** (less than 6 inches tall) [6]. Mature weeds, especially perennials, will show poor control due to the lack of systemic action [4].
- **Concentration Precision:** The standard research rate is a **3-6% v/v solution** of the commercial concentrate (typically 40% a.i.) in water [5]. Using higher concentrations can increase the risk of phytotoxicity to non-target plants.
- **Integration with Other Methods:** For perennial weed control, integrate herbicide application with other cultural practices, as reliance on **ammonium nonanoate** alone may not be economically effective or scientifically optimal [6].

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